

Diphenyl Phthalate in Consumer Products: A Comparative Analysis

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Compound of Interest

Compound Name: *Diphenyl phthalate*

Cat. No.: *B1670735*

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An in-depth look at the presence, analytical detection, and biological impact of **Diphenyl Phthalate** (DPP) in everyday items, drawing comparisons with other phthalates and their alternatives.

Diphenyl phthalate (DPP), a member of the phthalate ester family, serves as a plasticizer in a variety of consumer products, including plastics, adhesives, coatings, and cosmetics.^[1] While less studied than other common phthalates like Di(2-ethylhexyl) phthalate (DEHP) and Dibutyl phthalate (DBP), concerns regarding the potential health effects of all phthalates have led to increased scrutiny of DPP's presence in consumer goods and its comparison to alternative compounds. This guide provides a comparative analysis of DPP, summarizing its concentration in various products, detailing methods for its detection, and exploring its biological signaling pathways.

Concentration of Phthalates in Consumer Products: A Comparative Overview

Data on the concentration of **Diphenyl phthalate** in consumer products is less abundant compared to more commonly used phthalates. However, existing research provides a snapshot of phthalate levels across a range of items.

Table 1: Concentration of Various Phthalates in Consumer Products

Product Category	Phthalate	Concentration Range (µg/g unless otherwise specified)	Reference
Cosmetics & Personal Care			
Nail Polish	Dibutyl phthalate (DBP)	123 - 62,607	[2] [3]
Fragrances	Diethyl phthalate (DEP)	80 - 36,006	[2] [3]
Baby Shampoos & Body Washes	Diethyl phthalate (DEP)	Up to 274	[2]
Baby Creams, Lotions, & Oils	Diethyl phthalate (DEP)	Up to 234	[2]
Plastics & Food Packaging			
Plastic Food Packaging	Di-iso-butyl phthalate (DIBP)	3.61 - 10.6 µg/L	[1]
Plastic Food Packaging	Di-n-octyl phthalate (DOP)	1.03 - 2.83 µg/L	[1]
Toys & Childcare Articles			
PVC Toys	Di(2-ethylhexyl) phthalate (DEHP)		[4]
PVC Toys	Diisononyl phthalate (DINP)	0.218 - 14.2% (w/w)	[4]
Building Materials			
PVC Flooring	Di(2-ethylhexyl) phthalate (DEHP)	69.1 - 230,000	[5]

PVC Flooring	Dibutyl phthalate (DBP)	Not detected - 14,400	[5]
PVC Wallpaper	Di(2-ethylhexyl) phthalate (DEHP)	0.134 - 200,000	[5]

Note: Data for **Diphenyl phthalate** (DPP) is not widely available in these specific product categories in the reviewed literature. The table presents data for other prevalent phthalates to provide context for typical concentration ranges.

Alternatives to Phthalates

Concerns over the health effects of traditional phthalates have driven the development and adoption of alternative plasticizers.[\[6\]](#) Common substitutes include:

- Diisononyl cyclohexane-1,2-dicarboxylate (DINCH): Increasingly used in medical devices, toys, and food packaging as a replacement for DEHP and DINP.[\[7\]](#)
- Di(2-ethylhexyl) terephthalate (DEHT or DOTP): A non-ortho-phthalate plasticizer with a better safety profile than DOP.[\[8\]](#)
- Acetyl tributyl citrate (ATBC): A bio-based plasticizer.[\[4\]](#)
- Tris(2-ethylhexyl) trimellitate (TOTM): Used in high-temperature applications.[\[9\]](#)

Comparative studies on the plasticizing efficiency of these alternatives show that their performance can be comparable or even superior to traditional phthalates in certain applications.[\[8\]](#)[\[10\]](#) For instance, some bio-based copolyester plasticizers have demonstrated good thermal stability and migration resistance.[\[11\]](#)

Experimental Protocols for Phthalate Analysis

The accurate quantification of **Diphenyl phthalate** and other phthalates in diverse consumer products relies on robust analytical methodologies. Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC) with UV detection are the most common techniques employed.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a highly sensitive and selective method for identifying and quantifying phthalates.

Sample Preparation (General Protocol for Plastics):

- A representative sample of the material is cryogenically milled into a fine powder.
- The powdered sample is dissolved in a suitable solvent, such as tetrahydrofuran (THF).
- The polymer is precipitated by adding a non-solvent like hexane.
- The solution is filtered to remove the precipitated polymer.
- The filtrate is then diluted with cyclohexane for GC-MS analysis.[\[12\]](#)

Instrumentation and Conditions:

- Gas Chromatograph: Equipped with a split/splitless injector.
- Column: A low-bleed capillary column, such as a 5% diphenyl/95% dimethyl polysiloxane column (e.g., DB-5MS), is commonly used for phthalate separation.[\[13\]](#)
- Carrier Gas: Helium or Hydrogen.[\[14\]](#)
- Oven Temperature Program: A temperature gradient is typically used to separate the different phthalates. For example, starting at a lower temperature (e.g., 60°C) and ramping up to a higher temperature (e.g., 320°C).
- Mass Spectrometer: Operated in Selected Ion Monitoring (SIM) mode to enhance sensitivity and selectivity for target phthalates. Characteristic ions for each phthalate are monitored. For many phthalates, a common fragment ion at m/z 149 is used for quantification.[\[15\]](#)

High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

HPLC-UV offers a reliable alternative for the analysis of phthalates, particularly for samples that are not amenable to GC analysis.

Sample Preparation:

- Similar extraction procedures as for GC-MS can be employed, often involving solvent extraction (e.g., with methanol or acetonitrile) and cleanup steps.

Instrumentation and Conditions:

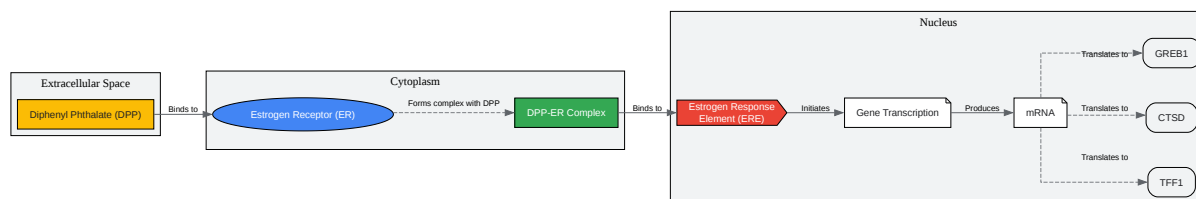
- HPLC System: A standard HPLC system with a gradient pump and a UV detector.
- Column: A reversed-phase C18 column is frequently used.[\[16\]](#)[\[17\]](#)
- Mobile Phase: A gradient of water and an organic solvent, such as acetonitrile or methanol, is typically used for separation.[\[16\]](#)[\[17\]](#)
- Detector: A UV detector set at a wavelength where phthalates exhibit strong absorbance, commonly around 230 nm.[\[2\]](#)

Biological Signaling Pathways of Diphenyl Phthalate

Phthalates are recognized as endocrine-disrupting chemicals (EDCs) due to their ability to interfere with the body's hormonal systems.[\[18\]](#) **Diphenyl phthalate** (DPP) has been shown to act as an agonist for the estrogen receptor (ER), a key player in the endocrine system.[\[4\]](#)

Estrogen Receptor Signaling Pathway

The estrogen receptor signaling pathway is crucial for the regulation of a wide range of physiological processes. Disruption of this pathway by EDCs like DPP can lead to adverse health effects. The activation of the estrogen receptor by DPP initiates a cascade of molecular events:



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Caption: **Diphenyl Phthalate** (DPP) activation of the Estrogen Receptor (ER) signaling pathway.

Upon entering the cell, DPP binds to the estrogen receptor. This binding can lead to the formation of a DPP-ER complex, which then translocates to the nucleus. In the nucleus, the complex binds to specific DNA sequences known as Estrogen Response Elements (EREs) in the promoter regions of target genes. This binding initiates the transcription of these genes, leading to the production of corresponding messenger RNA (mRNA) and subsequently proteins. Studies have shown that DPP treatment can increase the expression of estrogen-responsive genes such as TFF1, CTSD, and GREB1.[4]

Conclusion

Diphenyl phthalate is a component of various consumer products, although its concentration is less frequently reported than that of other major phthalates. The analytical methods of GC-MS and HPLC-UV are well-established for the detection and quantification of phthalates, including DPP. From a toxicological perspective, the ability of DPP to act as an agonist for the estrogen receptor and modulate gene expression highlights its potential as an endocrine-disrupting chemical. As regulatory scrutiny of phthalates continues, a better understanding of

the prevalence, performance, and potential health impacts of DPP and its alternatives is crucial for researchers, scientists, and drug development professionals. Further research is warranted to generate more comprehensive quantitative data on DPP in a wider array of consumer goods and to conduct direct comparative studies with its substitutes to fully assess its risk-benefit profile.

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